

2-bromo-N-(2,4-difluorophenyl)acetamide CAS number and molecular weight

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Compound of Interest

Compound Name: 2-bromo-N-(2,4-difluorophenyl)acetamide

Cat. No.: B1274874

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Technical Guide: 2-bromo-N-(2,4-difluorophenyl)acetamide

For research, scientific, and drug development professionals.

This technical guide provides a summary of the available information for **2-bromo-N-(2,4-difluorophenyl)acetamide**, a halogenated aromatic acetamide. Due to the limited publicly available research on this specific compound, this document outlines its fundamental properties and presents a hypothetical synthesis protocol based on established chemical reactions for structurally related molecules.

Core Compound Information

CAS Number: 149053-57-6 Molecular Weight: 250.05 g/mol

The fundamental properties of **2-bromo-N-(2,4-difluorophenyl)acetamide** are summarized in the table below.

Property	Value
CAS Number	149053-57-6
Molecular Formula	C ₈ H ₆ BrF ₂ NO
Molecular Weight	250.05 g/mol

Hypothetical Synthesis Protocol

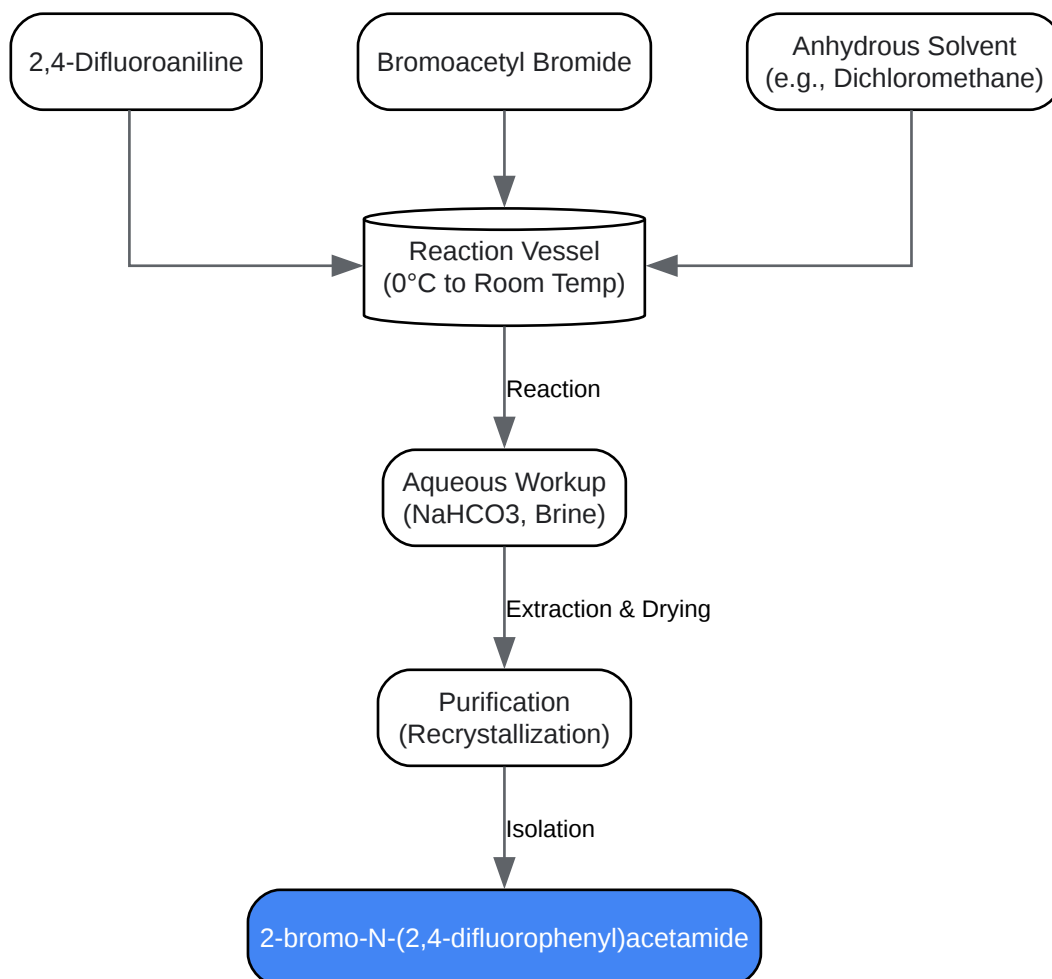
Disclaimer: The following is a generalized, hypothetical experimental protocol for the synthesis of **2-bromo-N-(2,4-difluorophenyl)acetamide**. This protocol has not been experimentally validated for this specific compound and should be adapted and optimized under appropriate laboratory conditions by qualified personnel.

The proposed synthesis is a two-step process involving the acylation of 2,4-difluoroaniline with bromoacetyl bromide.

Step 1: Acylation of 2,4-difluoroaniline

- In a three-necked flask equipped with a stirrer, dropping funnel, and a nitrogen inlet, dissolve 2,4-difluoroaniline in a suitable anhydrous solvent (e.g., dichloromethane, tetrahydrofuran).
- Cool the solution to 0°C in an ice bath.
- Slowly add an equimolar amount of bromoacetyl bromide, optionally dissolved in the same solvent, to the cooled solution via the dropping funnel.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Upon completion, the reaction mixture may be washed with a mild aqueous base (e.g., saturated sodium bicarbonate solution) to neutralize any acid byproduct, followed by a brine wash.
- The organic layer is then dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

- The crude **2-bromo-N-(2,4-difluorophenyl)acetamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water, ethyl acetate/hexanes).



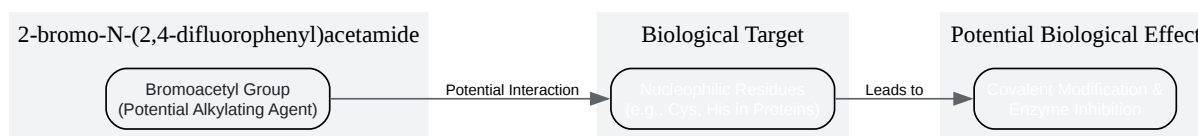
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A hypothetical workflow for the synthesis of **2-bromo-N-(2,4-difluorophenyl)acetamide**.

Potential Biological Significance

While no specific biological activity has been reported for **2-bromo-N-(2,4-difluorophenyl)acetamide**, the broader class of N-aryl-2-bromoacetamides and related structures have been investigated for various biological activities. For instance, some N-aryl mercaptoacetamides have been explored as potential inhibitors of metallo- β -lactamases, enzymes that confer bacterial resistance to antibiotics. Additionally, various acetamide derivatives have been studied for their potential antimicrobial and antifungal properties.

The presence of the bromoacetyl group makes this compound a potential alkylating agent, capable of reacting with nucleophilic residues in biological macromolecules. This reactivity could form the basis for future research into its potential as an enzyme inhibitor or a probe for studying biological pathways.



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A logical relationship illustrating the potential mechanism of action.

Safety and Handling

No specific toxicity data is available for **2-bromo-N-(2,4-difluorophenyl)acetamide**. However, based on its structure as a bromoacetamide derivative, it should be handled with care.

Bromoacetamides are often irritants and can be lachrymatory. They are also potential alkylating agents and should be treated as potentially toxic.

General Handling Precautions:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, wash the affected area immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) from the supplier for detailed handling and emergency procedures.

This document is intended for informational purposes for a professional audience and should not be considered a substitute for rigorous, experimentally validated data.

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